

spectroscopic data (NMR, IR, MS) of 6-Chloropicolinimidamide hydrochloride

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Compound of Interest

Compound Name: 6-Chloropicolinimidamide
hydrochloride

CAS No.: 1179362-38-9

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An In-Depth Technical Guide to the Predicted Spectroscopic Data of 6-Chloropicolinimidamide Hydrochloride

Disclaimer: This technical guide provides a detailed predictive analysis of the spectroscopic data for **6-Chloropicolinimidamide hydrochloride**. As of the time of writing, a complete, publicly available experimental dataset (NMR, IR, MS) for this specific compound is not available. The predictions herein are derived from foundational spectroscopic principles and comparative analysis of structurally related analogs. This document is intended to serve as an expert-guided reference for researchers, scientists, and drug development professionals, providing a robust hypothesis for the expected spectral characteristics of this molecule. Experimental verification is essential for confirming these predictions.

Introduction: The Need for Structural Elucidation

6-Chloropicolinimidamide hydrochloride belongs to the class of picolinimidamides, which are valuable scaffolds in medicinal chemistry and materials science. The presence of a chlorine atom on the pyridine ring and the basic imidamide functional group makes it an intriguing

building block for creating diverse molecular architectures. Accurate structural characterization is the bedrock of all chemical research, ensuring the identity, purity, and stability of a compound. Spectroscopic techniques such as Nuclear Magnetic Resonance (NMR), Infrared (IR) Spectroscopy, and Mass Spectrometry (MS) are the cornerstones of this characterization process.

This guide provides a detailed, predictive breakdown of the expected ^1H NMR, ^{13}C NMR, IR, and MS data for **6-Chloropicolinimidamide hydrochloride**. The analysis is grounded in the established effects of electronic structure on spectroscopic output, with justifications supported by data from analogous compounds like picolinamide, 2-amino-6-chloropyridine, and picolinimidamide itself.

Molecular Structure and Its Spectroscopic Implications

The structure of **6-Chloropicolinimidamide hydrochloride** presents several key features that will dictate its spectroscopic fingerprint. The molecule consists of a pyridine ring substituted with a chlorine atom at the 6-position and a protonated imidamide (amidinium) group at the 2-position.

Figure 1: Molecular Structure of 6-Chloropicolinimidamide Cation with Hydrochloride Counterion.

- **Pyridine Ring:** The aromatic system will give rise to characteristic signals in both NMR and IR spectroscopy. The nitrogen atom and the chloro substituent are electron-withdrawing, which will deshield the ring protons and carbons, shifting their NMR signals downfield.
- **Protonated Imidamide (Amidinium) Group:** This group, $-\text{C}(=\text{NH}_2^+)\text{NH}_2$, is positively charged and delocalized. This charge will have a significant electron-withdrawing effect on the pyridine ring. The N-H protons are exchangeable and will produce characteristic signals in the ^1H NMR spectrum. The C=N and N-H bonds will have distinct IR absorptions.
- **Hydrochloride Salt:** The presence of the hydrochloride salt implies that the most basic site, the pyridine nitrogen, is likely protonated in solution, further increasing the electron-withdrawing nature of the ring. However, the imidamide group is more basic than the pyridine

nitrogen, so it is the primary site of protonation. In ESI-MS, we will observe the cationic form of the molecule.

Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy is the most powerful tool for elucidating the carbon-hydrogen framework of an organic molecule. For a hydrochloride salt that is soluble in polar solvents, specific experimental choices are critical.

Experimental Protocol: ^1H and ^{13}C NMR

- **Sample Preparation:** Dissolve ~5-10 mg of **6-Chloropicolinimidamide hydrochloride** in 0.6 mL of a deuterated polar solvent. Dimethyl sulfoxide- d_6 (DMSO-d_6) is the solvent of choice. It readily dissolves hydrochloride salts and its residual proton signal does not interfere with the aromatic region. Crucially, it allows for the observation of exchangeable N-H protons, which would be lost in D_2O due to H-D exchange.
- **Instrumentation:** A 400 MHz (or higher) NMR spectrometer equipped with a broadband probe.
- **^1H NMR Acquisition:**
 - **Experiment:** Standard 1D proton experiment.
 - **Parameters:** A $30\text{--}45^\circ$ pulse angle, an acquisition time of 2-3 seconds, and a relaxation delay of 2 seconds. 16-32 scans should provide an excellent signal-to-noise ratio.
 - **Referencing:** The spectrum will be referenced to the residual solvent peak of DMSO-d_6 ($\delta \sim 2.50$ ppm).
- **^{13}C NMR Acquisition:**
 - **Experiment:** Proton-decoupled 1D carbon experiment (e.g., zgpg30).
 - **Parameters:** A 30° pulse angle with a relaxation delay of 2 seconds. Several thousand scans (e.g., 2048 or more) will be necessary due to the low natural abundance of ^{13}C .

- Referencing: The spectrum will be referenced to the solvent peak of DMSO-d₆ (δ ~39.52 ppm).

Predicted ¹H NMR Spectrum (400 MHz, DMSO-d₆)

The aromatic region of the pyridine ring will display an AXM spin system, resulting in three distinct signals. The formation of the hydrochloride salt and protonation of the imidamide group will cause a general downfield shift of all ring protons due to increased electron withdrawal.^[1]

Predicted Chemical Shift (δ , ppm)	Multiplicity	Coupling Constant (J, Hz)	Assignment	Rationale
~8.20 - 8.40	Doublet (d)	$J(\text{H4-H5}) \approx 8.0$ Hz	H4	This proton is para to the chloro group and meta to the electron-withdrawing imidamide group. It is expected to be the most downfield of the three ring protons.
~7.90 - 8.10	Triplet (t) or Doublet of Doublets (dd)	$J(\text{H4-H5}) \approx 8.0$ Hz, $J(\text{H3-H4}) \approx 7.5$ Hz	H5	This proton is coupled to both H4 and H3, resulting in a triplet-like signal. It is ortho to the chloro group.
~7.70 - 7.90	Doublet (d)	$J(\text{H3-H4}) \approx 7.5$ Hz	H3	This proton is ortho to the imidamide group and is expected to be the most upfield of the aromatic protons.
~9.0 - 9.5	Broad Singlet (br s)	-	$-\text{NH}_2 / =\text{NH}_2^+$	The three N-H protons of the protonated imidamide group are expected to be deshielded,

exchangeable,
and appear as
one or two broad
signals. Their
exact position is
highly dependent
on concentration,
temperature, and
residual water.

Predicted ^{13}C NMR Spectrum (101 MHz, DMSO- d_6)

Six distinct carbon signals are expected. The chemical shifts are predicted based on the known effects of chloro and amino-like substituents on a pyridine ring.

Predicted Chemical Shift (δ , ppm)	Assignment	Rationale
~160 - 165	C(imidamide)	The amidinium carbon is expected to be significantly downfield due to its attachment to two nitrogen atoms.
~152 - 156	C6	The carbon bearing the chlorine atom (ipso-carbon) will be downfield.
~148 - 152	C2	The carbon attached to the imidamide group will also be significantly downfield.
~140 - 144	C4	The C4 carbon is typically the most downfield among the C-H carbons in pyridine derivatives.
~125 - 129	C5	This carbon is adjacent to the chloro-substituted C6.
~120 - 124	C3	This carbon is adjacent to the imidamide-substituted C2.

Infrared (IR) Spectroscopy

IR spectroscopy is an excellent technique for identifying the key functional groups within a molecule. The analysis is typically performed on a solid sample using an Attenuated Total Reflectance (ATR) accessory, which requires minimal sample preparation.

Experimental Protocol: FTIR-ATR

- **Sample Preparation:** A small amount of the solid **6-Chloropicolinimidamide hydrochloride** powder is placed directly onto the ATR crystal (typically diamond or germanium).
- **Instrumentation:** A Fourier-Transform Infrared (FTIR) spectrometer.

- Acquisition: The spectrum is typically recorded from 4000 to 400 cm^{-1} . A background spectrum of the clean ATR crystal is recorded first, followed by the sample spectrum. 16-32 scans are co-added to improve the signal-to-noise ratio.

Predicted IR Absorption Bands

The IR spectrum will be dominated by absorptions from the N-H, C=N, and aromatic ring vibrations. Data from picolinamide and 6-chloropicolinic acid provide a strong basis for these predictions.^{[2][3][4]}

Predicted Wavenumber (cm ⁻¹)	Intensity	Assignment	Rationale
3400 - 3100	Strong, Broad	N-H stretching	These broad bands arise from the symmetric and asymmetric stretching of the N-H bonds in the protonated imidamide group. Hydrogen bonding in the solid state contributes to the broadening.
~3050	Medium	Aromatic C-H stretching	Characteristic stretching vibrations for C-H bonds on the pyridine ring.
1680 - 1640	Strong	C=N stretching	This is a key absorption for the C=N double bond within the delocalized amidinium system.
1610 - 1550	Medium-Strong	Aromatic C=C and C=N ring stretching	Multiple bands are expected in this region corresponding to the vibrations of the pyridine ring.
1500 - 1400	Medium	Aromatic ring stretching	Further characteristic absorptions for the aromatic system.
800 - 600	Medium-Strong	C-Cl stretching / Aromatic C-H out-of-plane bending	The C-Cl stretch typically appears in this region, along with

strong bands from out-of-plane C-H bending, which are characteristic of the substitution pattern.

Mass Spectrometry (MS)

Mass spectrometry provides information about the mass and, by extension, the molecular formula of a compound. For a pre-charged salt, Electrospray Ionization (ESI) is the ideal technique.

Experimental Protocol: ESI-MS

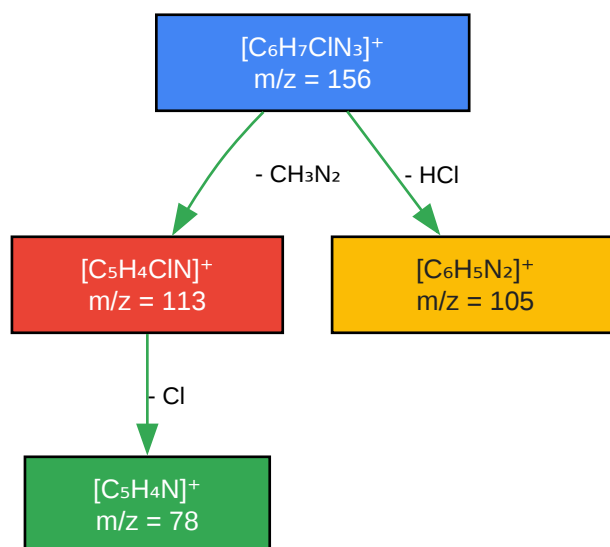
- **Sample Preparation:** A dilute solution of the compound is prepared in a solvent suitable for ESI, such as methanol or acetonitrile/water.
- **Instrumentation:** A mass spectrometer equipped with an ESI source, such as a quadrupole, ion trap, or time-of-flight (TOF) analyzer.
- **Acquisition:**
 - **Mode:** Positive ion mode is used to detect the cationic form of the molecule.
 - **Analysis:** A full scan analysis will reveal the mass-to-charge ratio (m/z) of the parent ion. A tandem MS (MS/MS) experiment, where the parent ion is isolated and fragmented, will be performed to aid in structural confirmation.

Predicted Mass Spectrum (ESI+)

The free base, 6-chloropicolinimidamide, has a molecular formula of $C_6H_6ClN_3$. The monoisotopic mass is approximately 155.0250 Da. As a hydrochloride salt, the compound exists as the $[C_6H_7ClN_3]^+$ cation and a Cl^- anion.

- **Parent Ion:** In positive mode ESI-MS, the primary ion observed will be the cation itself, $[M+H]^+$ (referring to the free base M).

- Predicted m/z: 156.0328 (for the ^{35}Cl isotope) and 158.0299 (for the ^{37}Cl isotope). The characteristic ~3:1 isotopic pattern for chlorine will be a definitive feature.
- Fragmentation Analysis (MS/MS): Fragmentation of the m/z 156 ion would likely proceed through several key pathways, informed by the fragmentation of similar structures like picolinamide.[5][6]



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Figure 2: Predicted ESI-MS/MS Fragmentation Pathway for 6-Chloropicolinimidamide.

Predicted Key Fragments:

Predicted m/z	Proposed Formula	Loss from Parent	Rationale
156 / 158	$[C_6H_7ClN_3]^+$	-	Parent Cation (with ^{35}Cl / ^{37}Cl isotopes)
120 / 122	$[C_6H_5ClN]^+$	- NH_3	Loss of ammonia from the imidamide group.
113 / 115	$[C_5H_4ClN]^+$	- CH_3N_2	Loss of the imidamide side chain as methanediamine.
78	$[C_5H_4N]^+$	- CH_3N_2 , -Cl	Subsequent loss of a chlorine radical from the m/z 113 fragment.

Conclusion

This guide provides a comprehensive, predictive spectroscopic profile for **6-Chloropicolinimidamide hydrochloride**. The predicted data, summarized in the tables above, form a robust hypothesis for experimental verification. Researchers synthesizing or utilizing this compound can use this guide to anticipate spectral features, aid in the interpretation of experimental results, and confirm the successful synthesis of the target molecule. The convergence of predicted data with experimental findings will provide unequivocal structural proof.

References

- PubChem. Picolinimidamide. National Center for Biotechnology Information. [\[Link\]](#)
- NIST. Picolinamide Mass Spectrum. In: NIST Chemistry WebBook, NIST Standard Reference Database Number 69. National Institute of Standards and Technology. [\[Link\]](#)
- NIST. Picolinamide IR Spectrum (Gas Phase). In: NIST Chemistry WebBook, NIST Standard Reference Database Number 69. National Institute of Standards and Technology. [\[Link\]](#)
- PubChem. Picolinimidamide Mass Spectrometry. National Center for Biotechnology Information. [\[Link\]](#)

- Szafran, M., Dega-Szafran, Z. & Grech, E. (1970). NMR Spectra of Pyridine, Picolines and of Their Hydrochlorides and Methiodides. Bulletin de l'Academie Polonaise des Sciences, Serie des Sciences Chimiques, 18(11-12), 689-94.
- NIST. Picolinamide IR Spectrum (Solid Phase). In: NIST Chemistry WebBook, NIST Standard Reference Database Number 69. National Institute of Standards and Technology. [\[Link\]](#)
- PubChem. 6-Chloropicolinic acid. National Center for Biotechnology Information. [\[Link\]](#)

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Sources

- 1. bcpw.bg.pw.edu.pl [bcpw.bg.pw.edu.pl]
- 2. Picolinamide [webbook.nist.gov]
- 3. Picolinamide [webbook.nist.gov]
- 4. 6-Chloropicolinic acid | C₆H₄ClNO₂ | CID 20812 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 5. Picolinamide [webbook.nist.gov]
- 6. Picolinimidamide | C₆H₇N₃ | CID 556504 - PubChem [pubchem.ncbi.nlm.nih.gov]
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